

identifying feldspar in thin section under polarized light

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Feldspar*

Cat. No.: *B12085585*

[Get Quote](#)

An In-depth Technical Guide to Identifying **Feldspar** in Thin Section Under Polarized Light

Introduction

The **feldspar** group of minerals are the most abundant tectosilicates in the Earth's crust, constituting a significant fraction of most igneous, metamorphic, and many sedimentary rocks. [1] Accurate identification of **feldspar** type and composition in thin section is fundamental to petrology for classifying rocks and interpreting their petrogenesis. This guide provides a detailed technical overview of the optical properties of **feldspars** as observed under a polarizing microscope and outlines a systematic workflow for their identification.

Experimental Protocol: Polarized Light Microscopy of Feldspars

The primary analytical method for identifying **feldspar** in thin section is polarized light microscopy (PLM). This technique utilizes the interaction of polarized light with anisotropic minerals to reveal key diagnostic features.

Methodology:

- Sample Preparation: A standard petrographic thin section (30 μm thickness) of the rock sample is prepared and mounted on a glass slide.
- Plane-Polarized Light (PPL) Observation:

- Place the thin section on the microscope stage.
- Engage the lower polarizer only.
- Rotate the stage and observe properties such as color, pleochroism, relief, cleavage, and crystal habit. **Feldspars** are typically colorless and non-pleochroic with low relief.[2][3][4] Their cleavage and any visible alteration products should be noted.[5]
- Cross-Polarized Light (XPL) Observation:
 - Engage both the lower polarizer and the upper analyzer (polarizers crossed at 90°).
 - Rotate the stage and observe interference colors, extinction characteristics, and twinning. [6] These properties are the most critical for distinguishing between different **feldspar** minerals.
- Conoscopic Observation (for Optic Angle - 2V):
 - For suitably oriented crystals, use a high-power objective lens and insert the Bertrand lens to observe the interference figure.
 - The optic angle (2V) can be estimated from the separation of the isogyes, which helps distinguish between different alkali **feldspar** polymorphs like sanidine and orthoclase.[5]

General Optical Properties of Feldspars

Feldspars share several common optical characteristics that distinguish them as a group before further differentiation is made.

3.1 Properties in Plane-Polarized Light (PPL)

- Color & Pleochroism: **Feldspars** are typically colorless in thin section and do not exhibit pleochroism.[3][4]
- Relief: Relief is generally low and can be negative or positive relative to the mounting epoxy ($n \approx 1.54$).[3][7] The refractive indices of most **feldspars** are close to that of quartz.[8]

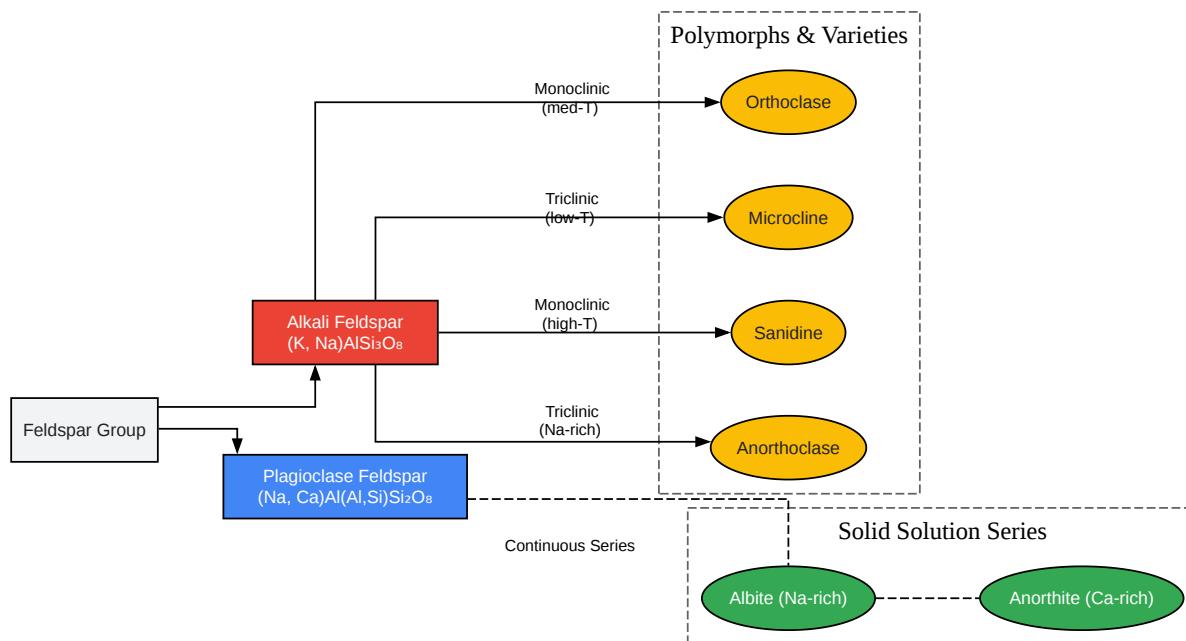
- Cleavage: **Feldspars** exhibit two main cleavage directions, {001} (perfect) and {010} (good), that intersect at nearly 90°.[4][9][10] However, due to the low relief, cleavage may not always be obvious.[4][5]
- Habit: Crystal form ranges from anhedral in plutonic rocks to euhedral, tabular, or lath-like phenocrysts in volcanic rocks.[3][5][10]
- Alteration: A very common characteristic is the alteration to other minerals. This often manifests as a "cloudy" or "turbid" appearance due to the formation of fine-grained aggregates of sericite (a white mica) or clay minerals like kaolinite.[3][5][9][11]

3.2 Properties in Cross-Polarized Light (XPL)

- Birefringence: **Feldspars** have low birefringence, showing maximum interference colors of first-order white, gray, or pale yellow.[3][4][5] This is a key feature that distinguishes them from many other rock-forming minerals but is similar to quartz.
- Twinning: Twinning is the single most important diagnostic feature for identifying **feldspar**. Different types of **feldspar** exhibit characteristic twinning patterns.[2][5]

Identification of Specific **Feldspar** Minerals

The **feldspar** group is broadly divided into Alkali **Feldspars** (potassium- and sodium-rich) and Plagioclase **Feldspars** (sodium- and calcium-rich).



[Click to download full resolution via product page](#)

Diagram 1: Classification of the main **feldspar** mineral groups.

4.1 Plagioclase **Feldspar**

Plagioclase is a solid solution series between albite ($\text{NaAlSi}_3\text{O}_8$) and anorthite ($\text{CaAl}_2\text{Si}_2\text{O}_8$).[\[1\]](#)

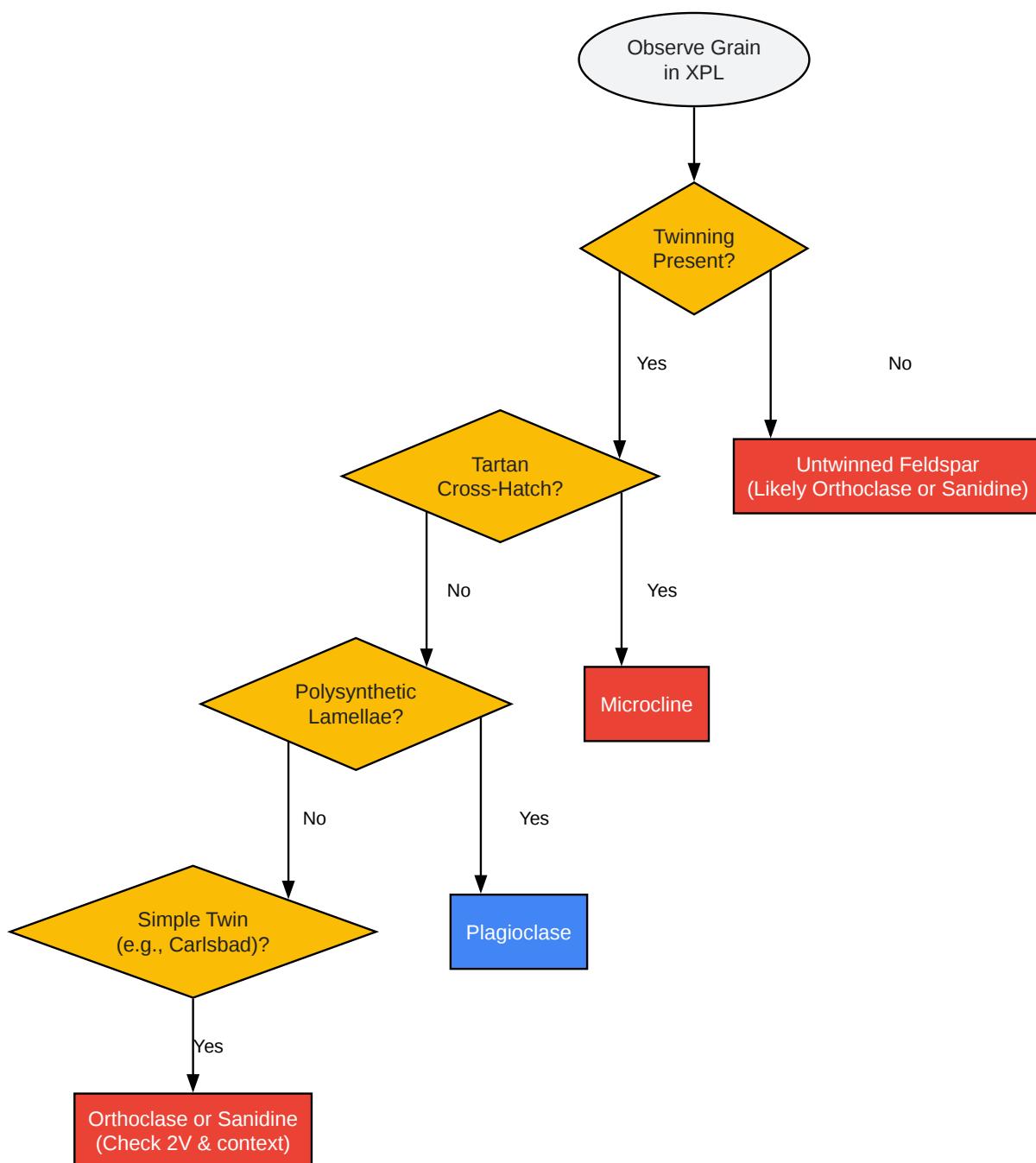
- Key Diagnostic Feature: The most characteristic feature is polysynthetic twinning according to the Albite Law, which appears as multiple, parallel, thin lamellae ("zebra stripes") under XPL.[\[1\]](#)[\[3\]](#) These twin planes are sharp and continuous across the grain.[\[5\]](#)
- Other Twinning: Pericline twinning may also be present, sometimes creating a fine cross-hatched pattern, but it is typically much simpler than that seen in microcline.[\[1\]](#) Carlsbad simple twins are also possible.[\[3\]](#)[\[12\]](#)

- Zoning: Plagioclase in volcanic and hypabyssal rocks often exhibits compositional zoning, visible as concentric variations in extinction angle under XPL.[7][12] This can be normal (calcic core to sodic rim), reverse, or oscillatory.[7]

4.2 Alkali **Feldspars**

This group includes potassium-rich **feldspars** (**K-feldspar**) and sodium-rich anorthoclase.

- Orthoclase: A medium-temperature **K-feldspar** common in plutonic rocks.[5]
 - Twinning: Often untwinned or shows simple twins, most commonly the Carlsbad twin law, which divides the crystal into two large, interpenetrating segments that extinguish at different positions.[5][10][12] Manebach and Baveno twins are less common.[9][10]
 - Appearance: Frequently appears cloudy or turbid due to incipient alteration to kaolinite.[3][5]
- Microcline: The low-temperature, completely ordered polymorph of **K-feldspar**, found in plutonic and metamorphic rocks.[5][9]
 - Twinning: Its diagnostic feature is a characteristic "tartan" or "cross-hatched" twinning pattern under XPL.[3][5] This is produced by a combination of Albite and Pericline twin laws.[12] The twin lamellae are often spindle-shaped and discontinuous.[5]
- Sanidine: The high-temperature, disordered polymorph of **K-feldspar**, typical of volcanic rocks.[5][13]
 - Twinning: Usually untwinned or displays simple Carlsbad twinning.[5][9]
 - Appearance: Tends to be clear and unaltered, often forming euhedral phenocrysts.[5]
 - Optic Angle (2V): Has a characteristically small 2V angle.[5]
- Perthite: This is not a single mineral but an intergrowth texture where albite (plagioclase) has exsolved as lamellae within a **K-feldspar** (typically orthoclase or microcline) host.[5] It appears as irregular, wormy, or patchy stringers of albite within the host grain.[5][9]



[Click to download full resolution via product page](#)

Diagram 2: Logical workflow for identifying **feldspars** based on twinning.

Data Presentation: Summary of Optical Properties

Table 1: General Distinguishing Features of **Feldspars** in Thin Section

Feature	Plagioclase Feldspar	Orthoclase	Microcline	Sanidine
Typical Twinning	Polysynthetic (Albite Law "zebra stripes") [1]	Simple (Carlsbad Law) or untwinned [5]	Cross-hatched ("tartan" or "gridiron") [5]	Simple (Carlsbad Law) or untwinned [5]
Common Habit	Lath-shaped to anhedral tablets [3]	Anhedral to subhedral [3]	Anhedral [3]	Euhedral to subhedral phenocrysts [5]
Alteration	Often altered/cloudy (sericitization) [3]	Frequently cloudy/turbid [3] [5]	Generally clear	Typically clear and unaltered [5]
Zoning	Commonly shows compositional zoning [7]	Rare	Rare	Can show zoning

| Typical Rock Type | Wide range of igneous and metamorphic rocks[\[3\]](#) | Granitic plutonic rocks, metamorphic rocks[\[5\]](#) | Granitic plutonic rocks, metamorphic rocks[\[5\]](#) | Felsic volcanic rocks[\[5\]](#) |

Table 2: Quantitative Optical Data for **Feldspar** Minerals

Mineral	Refractive Indices (α , β , γ)	Birefringence (δ)	Optic Angle (2V)	Optical Sign
Albite	1.527 - 1.534 [4]	0.007 - 0.011 [4]	75 - 102° [4]	Biaxial (+)
Anorthite	1.577 - 1.590 [4]	0.012 - 0.013 [4]	77 - 90°	Biaxial (-)
Orthoclase	1.518 - 1.526	~0.008	35 - 75° [10]	Biaxial (-) [5]
Microcline	1.518 - 1.529 [9]	~0.007	65 - 88°	Biaxial (-)

| Sanidine | 1.518 - 1.527 | ~0.007 | 0 - 40° (often very small)[5] | Biaxial (-)[5] |

Advanced Protocol: Michel-Lévy Method for Plagioclase Composition

For plagioclase, the extinction angle of albite twins can be used to estimate its composition (i.e., the relative amounts of albite and anorthite).[6]

Methodology:

- Select a Suitable Grain: Identify a plagioclase grain cut perpendicular to the {010} crystallographic plane. This is recognized by finding a grain where both sets of twin lamellae appear equally sharp and uniformly illuminated as the stage is rotated.[12]
- Align with Crosshairs: Rotate the stage until the twin composition planes are parallel to the North-South crosshair. Note the reading on the goniometer.
- Measure Extinction: Rotate the stage first to the right until one set of twin lamellae goes extinct (becomes black). Record the angle of rotation.
- Measure Second Extinction: Return the stage to the starting position. Now rotate the stage to the left until the other set of twin lamellae goes extinct. Record this angle of rotation.
- Compare and Repeat: If the two angles are nearly equal, the orientation is correct.[12] Repeat this process for several grains to find the maximum extinction angle observed in the slide.
- Determine Composition: Use the measured maximum extinction angle to find the corresponding Anorthite (%) from a standard Michel-Lévy determination curve.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ALEX STREKEISEN-Plagioclase- [alexstrekeisen.it]
- 2. Thin Section Petrology Databank - Minerals & Other Inclusions - Feldspar Group [rbmason.ca]
- 3. 2 Quartz, Feldspars, and other Framework Silicates – Optical Mineralogy [optical.minpet.org]
- 4. Plagioclase [science.smith.edu]
- 5. K-feldspar [sites.und.edu]
- 6. Show Uniquelidentification [tmi.laccore.umn.edu]
- 7. microckscoptic.ro [microckscoptic.ro]
- 8. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 9. Alkali Feldspar – Geology is the Way [geologyistheway.com]
- 10. microckscoptic.ro [microckscoptic.ro]
- 11. m.youtube.com [m.youtube.com]
- 12. bpb-us-e1.wpmucdn.com [bpb-us-e1.wpmucdn.com]
- 13. ALEX STREKEISEN-Alkalifeldspar- [alexstrekeisen.it]
- To cite this document: BenchChem. [identifying feldspar in thin section under polarized light]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12085585#identifying-feldspar-in-thin-section-under-polarized-light>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com